

N-Benzyl-3,4-DMA hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *N-Benzyl-3,4-DMA hydrochloride*

Cat. No.: *B3121964*

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An In-depth Technical Guide to the Stability and Storage of **N-Benzyl-3,4-DMA Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzyl-3,4-dimethoxyamphetamine hydrochloride (N-Benzyl-3,4-DMA HCl) is an analytical reference standard classified as an amphetamine derivative.^[1] Its chemical formula is $C_{18}H_{23}NO_2 \cdot HCl$, with a molecular weight of 321.8 g/mol.^[1] As with any reference material, ensuring its stability and integrity through proper storage and handling is paramount for accurate and reproducible experimental results. This guide provides a comprehensive overview of the known stability and recommended storage conditions for **N-Benzyl-3,4-DMA hydrochloride**, based on currently available data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Benzyl-3,4-DMA hydrochloride** is provided below.

Property	Value	Reference
Synonyms	N-benzyl-3,4-Dimethoxyamphetamine, NSC 27115	[1]
CAS Number	2980-07-6	[1]
Formulation	Crystalline solid	[1]
Purity	≥98%	[1]
Melting Point	179-180 °C	[2]
Solubility	DMF: 30 mg/mlDMSO: 30 mg/mlEthanol: 10 mg/mlPBS (pH 7.2): 10 mg/ml	[1][2]

Stability Profile and Storage Conditions

N-Benzyl-3,4-DMA hydrochloride is a stable compound when stored under appropriate conditions. The available data indicates that the compound shows no decomposition when used according to specifications.[3]

Recommended Storage

For long-term storage, **N-Benzyl-3,4-DMA hydrochloride** should be kept at -20°C.[1][4] Under these conditions, the material is stable for at least five years.[1] The product is typically shipped at room temperature in the continental United States, with potential variations for international shipping.[1][5]

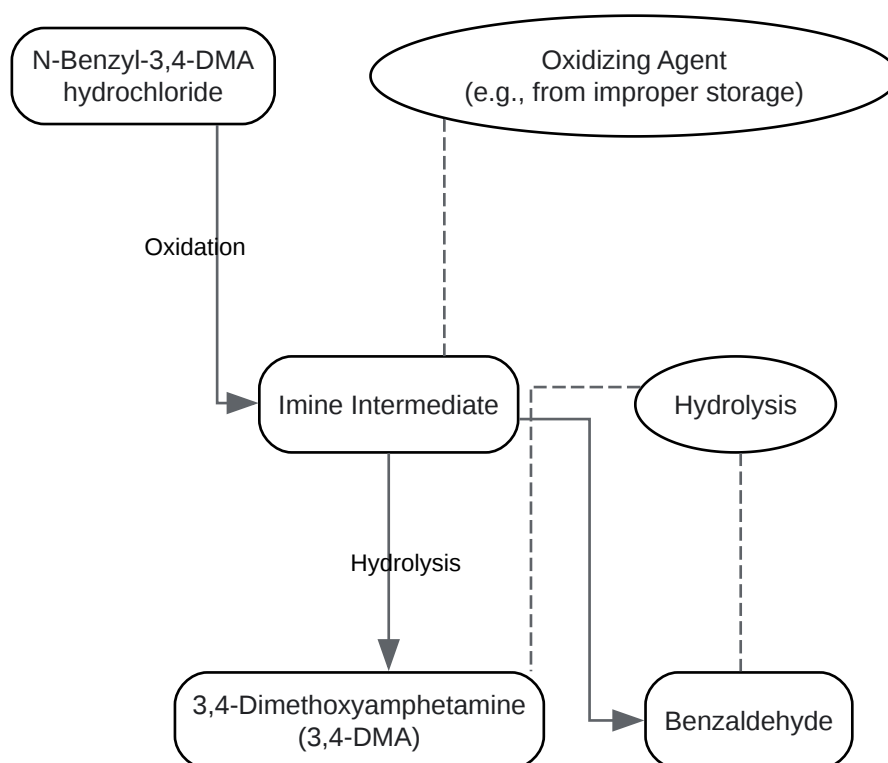
Summary of Storage and Stability Data

Parameter	Recommendation/Data	Reference
Storage Temperature	-20°C	[1][4]
Long-term Stability	≥ 5 years (at -20°C)	[1]
Shipping Temperature	Room temperature (may vary by location)	[1][5]
Chemical Stability	No decomposition if used according to specifications	[3]
Incompatible Materials	No specific incompatibilities listed. Avoid strong oxidizing agents as a general precaution.	[3]
Hazardous Decomposition	No dangerous decomposition products are known.	[3]

Potential Degradation Pathways

While specific degradation pathways for **N-Benzyl-3,4-DMA hydrochloride** have not been detailed in the available literature, information on the degradation of similar benzylamine compounds can offer insights into potential vulnerabilities. Studies on benzylamines have shown that they can degrade via oxidation. For instance, during chlorination, the degradation pathway involves the formation of an imine intermediate, followed by hydrolysis to yield an aldehyde and a lower-order amine.[6]

Based on this, a plausible, though hypothetical, degradation pathway for **N-Benzyl-3,4-DMA hydrochloride** could involve the oxidation of the benzylic amine.



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Caption: A potential oxidative degradation pathway for **N-Benzyl-3,4-DMA hydrochloride**.

Experimental Protocols for Stability Assessment

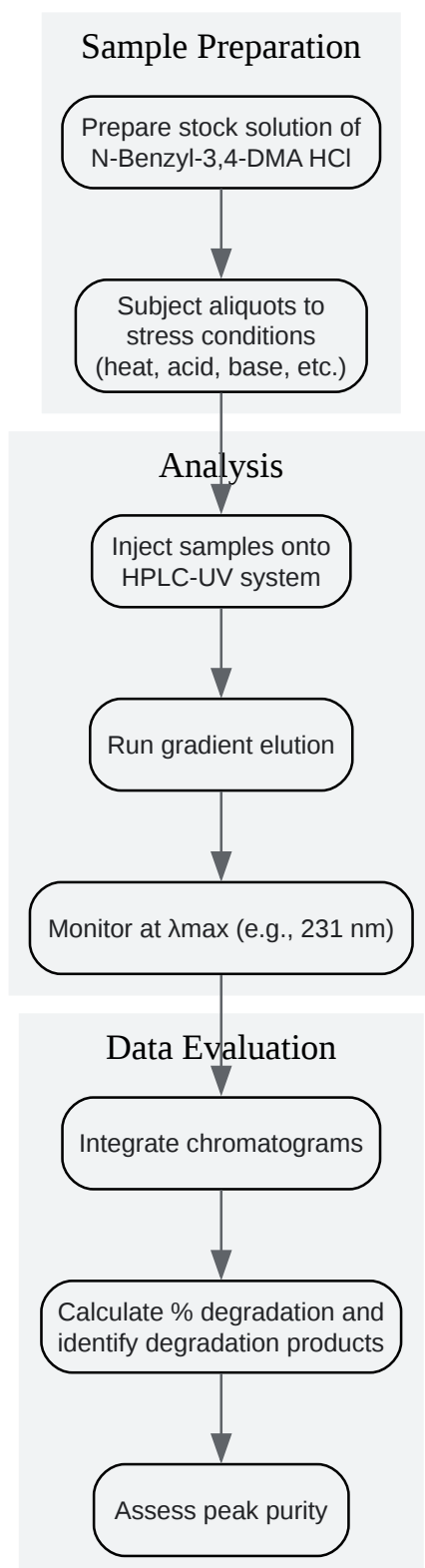
To formally assess the stability of **N-Benzyl-3,4-DMA hydrochloride**, a comprehensive stability-indicating method should be developed and validated. The following outlines a representative experimental protocol using High-Performance Liquid Chromatography (HPLC), a common technique for such studies.

Protocol: HPLC-UV Stability Study

1. Objective: To evaluate the stability of **N-Benzyl-3,4-DMA hydrochloride** under various stress conditions (e.g., heat, light, humidity) over time.
2. Materials and Methods:
 - Reference Standard: **N-Benzyl-3,4-DMA hydrochloride** of known purity.

- Instrumentation: HPLC system with a UV detector, such as an Agilent 1260 Infinity HPLC with a diode array detector.^[7]
- Column: A C18 reversed-phase column (e.g., Zorbax Eclipse XDB-C18, 50 x 4.6 mm, 1.8 μm).^[7]
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in methanol (B).^[7]
- Forced Degradation Conditions:
 - Acidic: 0.1 M HCl at 60°C for 24 hours.
 - Basic: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80°C for 48 hours.
 - Photolytic: Exposure to UV light (254 nm) for 24 hours.

3. Experimental Workflow:



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Caption: Workflow for an HPLC-based forced degradation study.

4. Data Analysis:

- The percentage of degradation is calculated by comparing the peak area of the parent compound in stressed samples to that of an unstressed control.
- The appearance of new peaks in the chromatograms of stressed samples indicates the formation of degradation products.
- Peak purity analysis should be performed to ensure that the parent peak is not co-eluting with any degradants.

Other analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) can also be employed for stability testing, particularly for identifying volatile degradants.^{[7][8]}

Conclusion and Recommendations

N-Benzyl-3,4-DMA hydrochloride is a stable compound with a long shelf-life when stored under the recommended conditions. To ensure its integrity for research and forensic applications, the following best practices should be observed:

- Long-term Storage: Store the crystalline solid at -20°C in a tightly sealed container.
- Handling: Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
- Solutions: When preparing solutions, use high-purity solvents. While data on solution stability is not readily available, it is advisable to prepare solutions fresh or conduct a solution stability study for the specific solvent and storage conditions used.

By adhering to these guidelines, researchers, scientists, and drug development professionals can be confident in the quality and reliability of **N-Benzyl-3,4-DMA hydrochloride** in their analytical and research workflows.

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